

N-Methoxy-N-methylacetamide CAS number and molecular structure.

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Compound of Interest

Compound Name: *N-Methoxy-N-methylacetamide*

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An In-depth Technical Guide to N-Methoxy-N-methylacetamide

This technical guide provides comprehensive information on **N-Methoxy-N-methylacetamide**, a versatile reagent in organic synthesis, particularly relevant for researchers, scientists, and professionals in drug development.

Chemical Identity and Molecular Structure

N-Methoxy-N-methylacetamide, also known as a Weinreb amide, is a valuable synthetic intermediate.^{[1][2]} Its structure allows for the controlled formation of carbon-carbon bonds, making it a key component in the synthesis of complex molecules, including natural products and active pharmaceutical ingredients.^{[1][3]}

Identifier	Data
CAS Number	78191-00-1 ^{[4][5][6]}
Molecular Formula	C ₄ H ₉ NO ₂ ^{[4][5]}
Molecular Weight	103.12 g/mol ^{[4][5]}
IUPAC Name	N-methoxy-N-methylacetamide ^[5]
Canonical SMILES	CC(=O)N(C)OC ^{[4][5]}
Synonyms	N-Methyl-N-methoxyacetamide, N-Acetyl-N,O-dimethylhydroxylamine ^[5]

Molecular Structure: The molecule features an acetamide core where the nitrogen atom is substituted with both a methyl group and a methoxy group.

Physicochemical Properties

N-Methoxy-N-methylacetamide is a clear, colorless liquid at room temperature.^{[1][7]} A summary of its key physical and chemical properties is presented below.

Property	Value
Appearance	Clear colorless liquid ^{[1][7]}
Boiling Point	152 °C ^{[4][7]}
94 °C / 100 mmHg	
42-44 °C / 20 mmHg ^[1]	
Density	0.97 g/mL at 25 °C ^[1]
Flash Point	49 °C (closed cup) ^{[4][8]}
Refractive Index	n _{20/D} 1.426 ^[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **N-Methoxy-N-methylacetamide**.

Spectroscopy	Data
¹ H NMR (400 MHz, CDCl ₃)	δ 3.65 (s, 3H), 3.13 (s, 3H), 2.08 (s, 3H) ^[9]
¹³ C NMR (100 MHz, CDCl ₃)	δ 172.0, 61.1, 32.0, 19.8 ^[9]
Infrared (IR) (Pure Sample)	3497, 2971, 2941, 2824, 1663 cm ⁻¹ ^[1]

Synthesis of N-Methoxy-N-methylacetamide

A common and efficient method for the preparation of **N-Methoxy-N-methylacetamide** involves the reaction of acetyl chloride with N,O-dimethylhydroxylamine hydrochloride.^{[1][9]}

Experimental Protocol

This protocol is based on the reaction between acetyl chloride and N,O-dimethylhydroxylamine hydrochloride in the presence of a base like pyridine or triethylamine (TEA).^{[1][9]}

Materials:

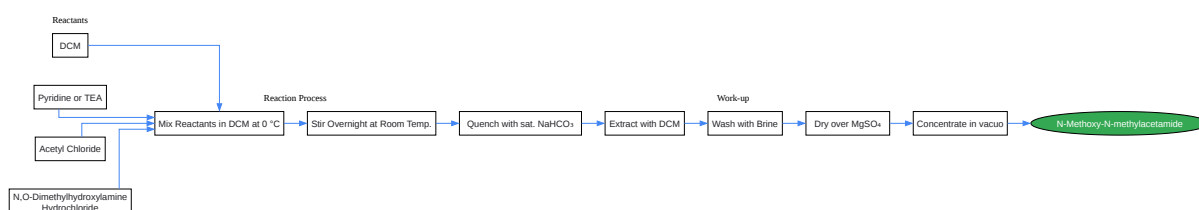
- N,O-Dimethylhydroxylamine hydrochloride
- Acetyl chloride
- Pyridine or Triethylamine (TEA)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine
- Magnesium sulfate (MgSO_4) or Sodium sulfate (Na_2SO_4)
- Ether

Procedure:

- A mixture of N,O-dimethylhydroxylamine hydrochloride (1.0 eq) in dichloromethane (DCM) is cooled to 0 °C.^[9]
- Triethylamine (2.0 eq) is slowly added to the cooled mixture, which is then stirred for 10 minutes.^[9]
- Acetyl chloride (1.0 eq) is added dropwise to the reaction mixture at 0 °C.^[9]
- The reaction is allowed to warm to room temperature (22 °C) and stirred overnight.^[9]
- The reaction is quenched by the addition of a saturated NaHCO_3 solution.^[9]
- The biphasic solution is separated, and the aqueous layer is extracted with DCM.^[9]

- The combined organic layers are washed with brine, dried over MgSO_4 , filtered, and concentrated under reduced pressure to yield the product as a colorless liquid.[9]

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **N-Methoxy-N-methylacetamide**.

Applications in Research and Drug Development

N-Methoxy-N-methylacetamide serves multiple roles in chemical synthesis and pharmaceutical development:

- Weinreb Amide Chemistry: As a Weinreb amide, it is a key precursor for the synthesis of ketones and aldehydes.[1][2] This is particularly useful in drug development for constructing complex molecular scaffolds.

- **Synthesis of Natural Products:** It has been utilized in the synthesis of marine natural products such as myriaporone and usneoidone, where it acts as a ketone synthon.[1][2]
- **Antitumor Agents:** It has been used to prepare an enantiopure derivative of 2-aminopropanol, a building block for potent antitumor agents.[4]
- **Solvent and Reagent:** Its excellent solvating properties for a wide range of organic compounds make it a useful solvent in organic reactions.[3] It also serves as an intermediate for reactions like amide formation and alkylation and can efficiently acetylate polycarbonyl compounds.[3][10]
- **Pharmaceutical Formulations:** In drug formulation, it can act as a stabilizer and may enhance the bioavailability of active pharmaceutical ingredients (APIs).[3]

Safety and Handling

N-Methoxy-N-methylacetamide is a flammable liquid and vapor.[11] Proper safety precautions are essential during its handling and storage.

Safety and Handling Summary

Aspect	Recommendation
Hazard Statement	H226: Flammable liquid and vapor[5][11]
Handling	Handle in a well-ventilated area.[11][12] Keep away from heat, sparks, open flames, and other ignition sources.[11] Use non-sparking tools and take measures to prevent static discharge.[11]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.[11] Recommended storage temperature is between 10°C - 25°C.[4]
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, eye protection, and face protection.[8][11]
Fire-fighting	Use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[11]
First Aid	In case of skin contact, remove contaminated clothing and rinse skin with water.[11] If inhaled, move to fresh air.[11] In case of eye contact, rinse with water for at least 15 minutes.[11] If ingested, rinse mouth with water and do not induce vomiting.[11]

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